

A Technical Overview of Periglaucine A: Molecular Formula and Weight

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Periglaucine A

Cat. No.: B15580457

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This document provides a concise summary of the fundamental molecular properties of **Periglaucine A**, a natural product with recognized biological activities. The following sections detail its molecular formula and weight, presented for clarity and ease of use in research and development contexts.

Molecular Data Summary

The essential molecular details of **Periglaucine A** are presented in the table below. This information is critical for a variety of applications, including analytical chemistry, pharmacology, and synthetic chemistry.

Property	Value	Citation(s)
Molecular Formula	C ₂₀ H ₂₃ NO ₆	[1][2][3]
Molecular Weight	373.4 g/mol	[2][3]
CAS Number	1025023-04-4	[1][3]

Experimental Context

Periglaucine A has been identified as an inhibitor of hepatitis B virus (HBV) surface antigen (HBsAg) secretion in Hep G2.2.15 cells.[1][2] This biological activity underscores the importance of accurately characterizing its physical and chemical properties for further investigation in antiviral drug discovery and development. The purity of **Periglaucine A** for experimental use is typically determined by High-Performance Liquid Chromatography (HPLC), with purities of 95% being reported.[3] For experimental purposes, it is often dissolved in Dimethyl sulfoxide (DMSO).[3]

Logical Relationship of Molecular Properties

The following diagram illustrates the foundational relationship between **Periglaucine A** and its key molecular identifiers.

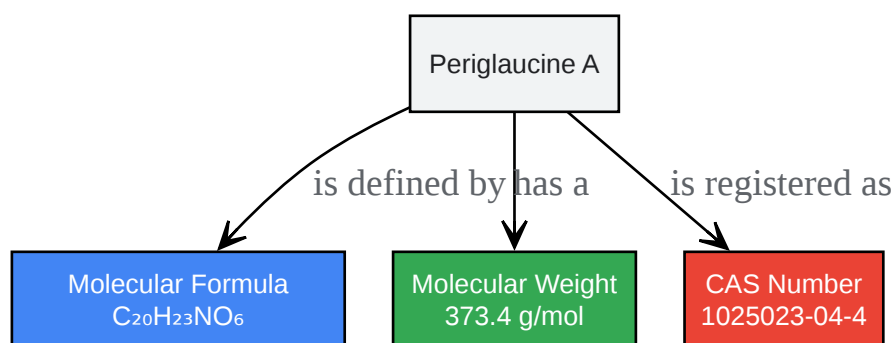


Figure 1: Core Molecular Properties of Periglaucine A

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Core Molecular Properties of **Periglaucine A**

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References

- 1. [Periglaucine A - Immunomart \[immunomart.com\]](https://immunomart.com)

- [2. Periglaucine A | HBV | TargetMol \[targetmol.com\]](#)
- [3. Periglaucine A supplier | CAS No :1025023-04-4 | AOBIOUS \[aobious.com\]](#)
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